

Quinoxaline-6-carboxylic Acid: A Comprehensive Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Quinoxaline-6-carboxylic acid

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Quinoxaline-6-carboxylic acid, a pivotal heterocyclic compound, stands as a cornerstone in the edifice of modern medicinal chemistry and materials science. Its unique structural motif, a fusion of benzene and pyrazine rings, imparts a versatile reactivity and a predisposition for biological activity that has captured the attention of researchers globally. This guide provides an in-depth exploration of **Quinoxaline-6-carboxylic acid**, from its fundamental properties to its synthesis and diverse applications, offering a technical resource for scientists and professionals in drug discovery and development.

Core Properties and Identification

Quinoxaline-6-carboxylic acid is identified by the CAS Number 6925-00-4.^{[1][2][3][4][5][6][7]} Its molecular framework and key physicochemical properties are summarized below, providing a foundational understanding of this important molecule.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ N ₂ O ₂	[1] [2] [4] [7]
Molecular Weight	174.16 g/mol	[1] [2] [3] [4] [5] [6] [7] [8]
Appearance	White to off-white or light brown to dark brown crystalline powder/solid	[2] [8]
Melting Point	224-229 °C (decomposes)	[4] [6] [8]
Solubility	Sparingly soluble in water; slightly soluble in DMSO and Methanol	[2] [8]
pKa	3.22 ± 0.30 (Predicted)	[8]

Synthesis of Quinoxaline-6-carboxylic Acid: A Step-by-Step Protocol

The synthesis of the quinoxaline scaffold is most classically achieved through the condensation of an aromatic 1,2-diamine with a 1,2-dicarbonyl compound.[\[9\]](#)[\[10\]](#) This fundamental reaction provides a reliable and efficient route to this class of heterocycles. Below is a detailed protocol for the synthesis of **Quinoxaline-6-carboxylic acid**.

Rationale for Experimental Choices

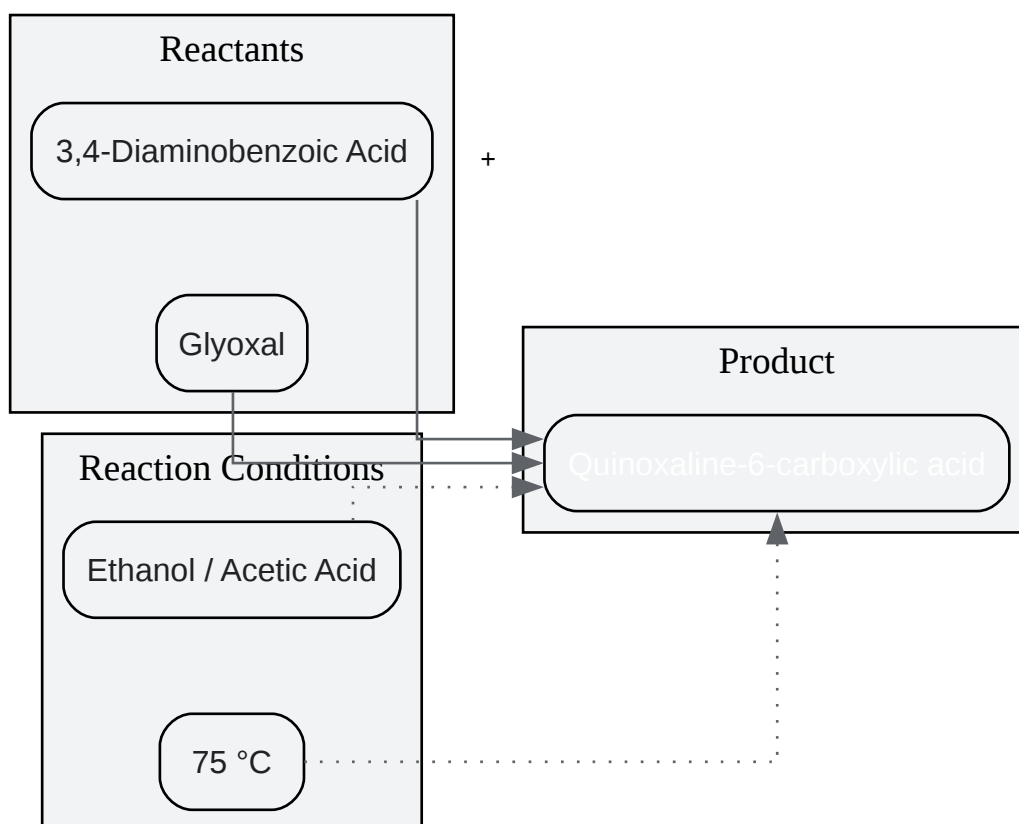
The selection of 3,4-diaminobenzoic acid as the starting material is strategic, as it possesses the requisite ortho-diamine functionality for quinoxaline ring formation and the carboxylic acid group at the desired position on the benzene ring. Glyoxal is used as the 1,2-dicarbonyl component. The reaction is typically acid-catalyzed to facilitate the condensation and subsequent cyclization. A mixed solvent system of ethanol and acetic acid provides a suitable medium for the reaction, ensuring solubility of the reactants while the acetic acid also serves as a catalyst.[\[8\]](#)

Experimental Protocol

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3,4-diaminobenzoic acid in a mixture of ethanol and acetic acid.
- **Addition of Glyoxal:** To the stirred solution, add an aqueous solution of glyoxal (40% in water) dropwise at room temperature.
- **Reaction Conditions:** Heat the reaction mixture to 75 °C and maintain this temperature with continuous stirring.[8] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Isolation:** Upon completion of the reaction, cool the resulting suspension to 5 °C.[8] The precipitated product, **Quinoxaline-6-carboxylic acid**, is collected by filtration.
- **Purification:** Wash the collected solid with cold ethanol to remove any unreacted starting materials and impurities.[8]
- **Drying:** Dry the purified product under vacuum at 50 °C to yield the final **Quinoxaline-6-carboxylic acid**.[8]

Synthesis Pathway Visualization

The following diagram illustrates the condensation reaction for the synthesis of **Quinoxaline-6-carboxylic acid**.



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Caption: Synthesis of **Quinoxaline-6-carboxylic acid**.

Applications in Drug Discovery and Materials Science

The quinoxaline nucleus is a privileged scaffold in medicinal chemistry, with derivatives exhibiting a broad spectrum of biological activities.^{[1][4][11][12][13][14]} **Quinoxaline-6-carboxylic acid** serves as a key intermediate in the synthesis of these pharmacologically active molecules.

Anticancer Agents

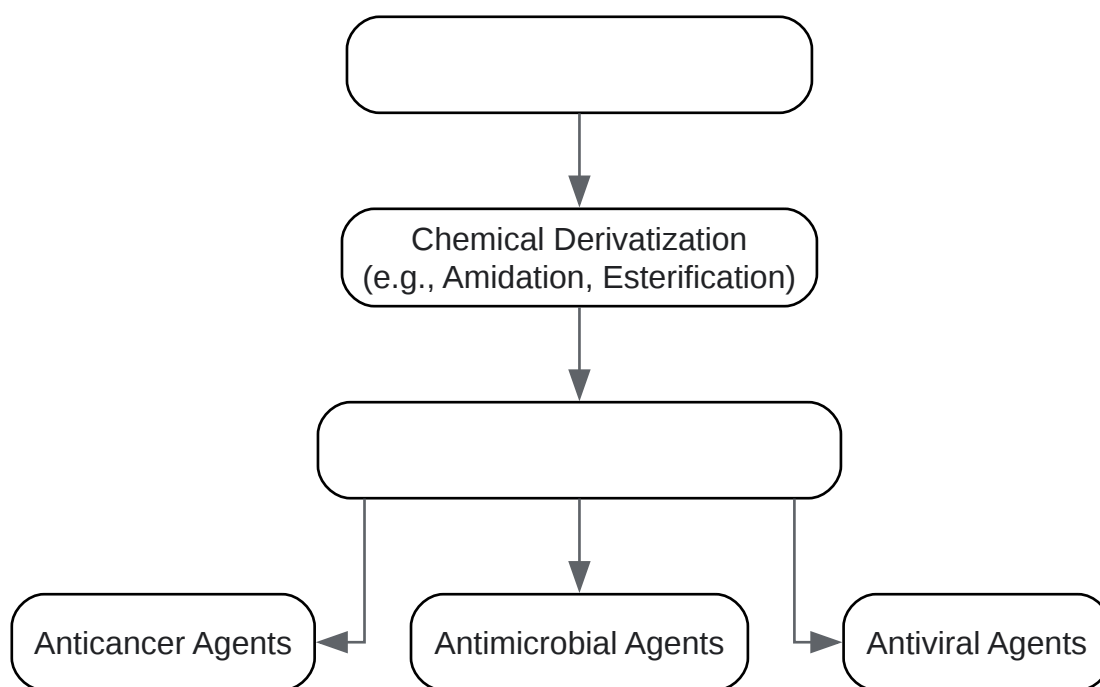
Quinoxaline derivatives have been extensively investigated for their anticancer properties.^{[4][15]} They have been shown to act as inhibitors of various kinases, which are crucial in cancer cell signaling pathways. For instance, derivatives of **Quinoxaline-6-carboxylic acid** have been

explored as tubulin polymerization inhibitors, a mechanism central to the action of many successful chemotherapy drugs.[3][4]

Antimicrobial and Antiviral Applications

The versatility of the quinoxaline ring system extends to its efficacy against microbial and viral pathogens.[12] **Quinoxaline-6-carboxylic acid** can be derivatized to produce compounds with significant antibacterial and antifungal activities.[16] Furthermore, certain quinoxaline derivatives have demonstrated potent antiviral effects, including activity against herpes simplex virus (HSV).[12] It is also a known intermediate in the production of antiprotozoal agents.[8]

Logical Relationship of Quinoxaline-6-carboxylic Acid in Drug Development



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Caption: Role in drug development.

Conclusion

Quinoxaline-6-carboxylic acid is a molecule of significant interest due to its foundational role in the synthesis of a wide array of biologically active compounds. Its straightforward synthesis

and versatile chemical handles make it an invaluable building block for researchers in medicinal chemistry. The continued exploration of its derivatives promises to yield novel therapeutic agents and advanced materials, underscoring the enduring importance of this heterocyclic scaffold.

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- To cite this document: BenchChem. [Quinoxaline-6-carboxylic Acid: A Comprehensive Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at:

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